

# Thermal Stability and Decomposition of Sodium Triethylborohydride: A Technical Guide

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## Compound of Interest

Compound Name: Sodium triethylborohydride

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## Abstract

**Sodium triethylborohydride** ( $\text{NaBH}(\text{C}_2\text{H}_5)_3$ ), a potent and selective reducing agent, is widely utilized in organic synthesis and organometallic chemistry. Its pyrophoric nature and thermal sensitivity necessitate a thorough understanding of its stability and decomposition characteristics for safe handling and optimal application. This technical guide provides a comprehensive overview of the current knowledge regarding the thermal stability and decomposition of **sodium triethylborohydride**. Due to limited publicly available quantitative data on its specific thermal decomposition, this guide focuses on established handling protocols for air-sensitive materials, general principles of thermal analysis, and a theoretical decomposition pathway based on related organoboron compounds. Methodologies for Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) of air-sensitive materials are detailed to facilitate further research in this area.

## Introduction

**Sodium triethylborohydride**, often referred to as "Super-Hydride®," is a powerful nucleophilic hydride reagent.[1][2] It is commercially available as a solution in toluene or tetrahydrofuran (THF).[1][3] Its high reactivity and selectivity make it an invaluable tool for challenging reductions in complex molecule synthesis. However, the inherent pyrophoric nature of **sodium triethylborohydride** presents significant handling challenges and underscores the importance of understanding its thermal stability.[1] This document aims to consolidate the available

information and provide a framework for the safe and effective use of this reagent, with a specific focus on its behavior at elevated temperatures.

## Physicochemical Properties

A summary of the key physicochemical properties of **sodium triethylborohydride** is presented in Table 1.

Table 1: Physicochemical Properties of **Sodium Triethylborohydride**

Property	Value	Reference(s)
Chemical Formula	$\text{NaBH}(\text{C}_2\text{H}_5)_3$	[1]
Molecular Weight	121.99 g/mol	[4]
Appearance	Colorless, pyrophoric solid (often in solution)	[1][2]
Solubility	Soluble in toluene and THF	[1][3]

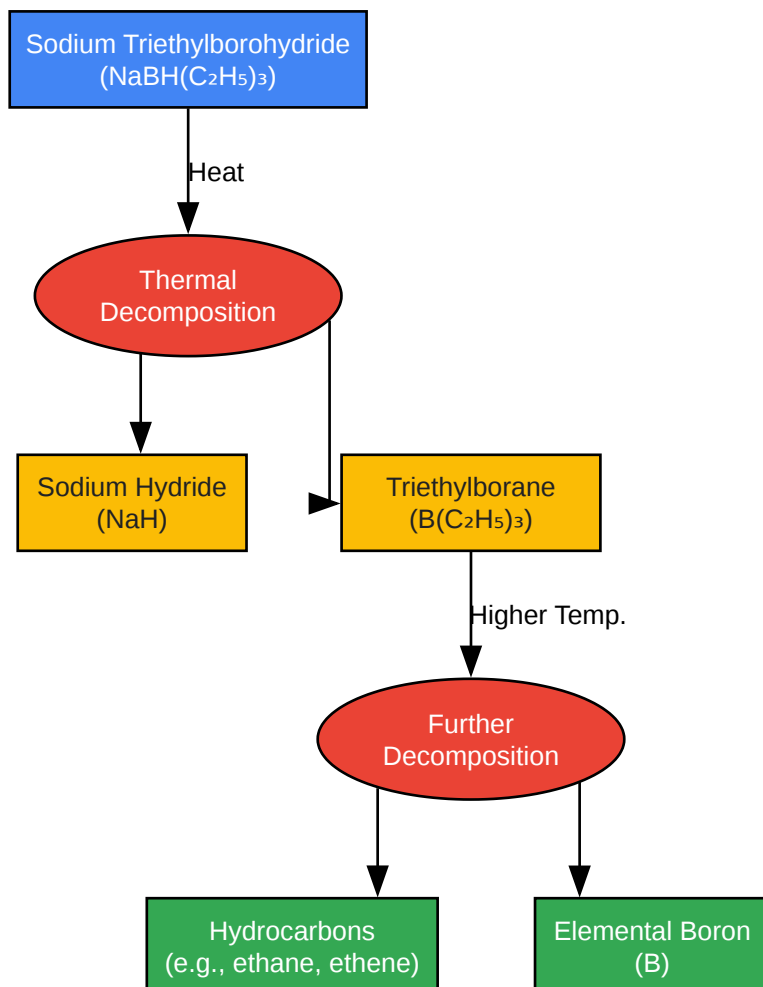
## Thermal Stability and Decomposition

Detailed experimental studies on the thermal decomposition of **sodium triethylborohydride** are not extensively reported in publicly accessible literature. In contrast, the thermal decomposition of sodium borohydride ( $\text{NaBH}_4$ ) is well-documented, particularly in the context of hydrogen storage.[5][6] For  $\text{NaBH}_4$ , decomposition to sodium, boron, and hydrogen gas occurs at high temperatures, often above  $500^\circ\text{C}$ , and can be influenced by the presence of catalysts.[6]

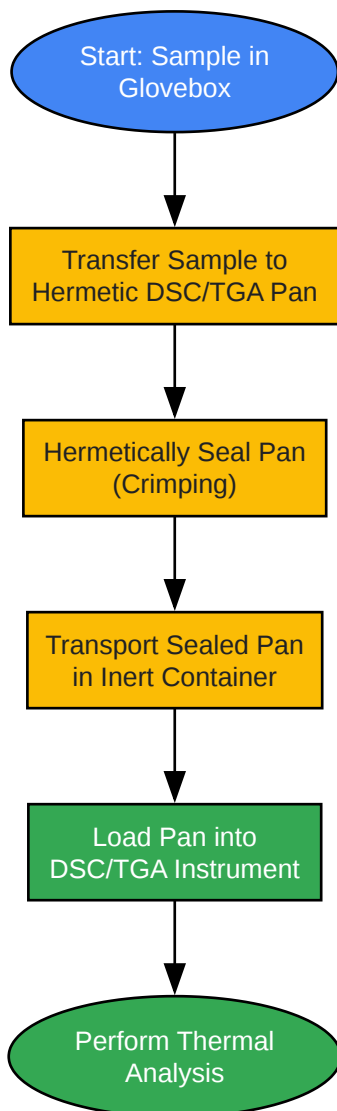
## Theoretical Decomposition Pathway

Based on the general principles of organometallic chemistry, a plausible thermal decomposition pathway for **sodium triethylborohydride** can be proposed. The decomposition is likely to proceed via the elimination of sodium hydride and the formation of triethylborane, which may undergo further reactions at higher temperatures.

## Theoretical Decomposition Pathway of Sodium Triethylborohydride



## Workflow for Air-Sensitive Sample Preparation for Thermal Analysis



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